

Safety and handling precautions for N,N-dimethylformamide hydrochloride

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Compound of Interest

Compound Name:	N,N-dimethylformamide;hydrochloride
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An In-depth Technical Guide to the Safety and Handling of N,N-Dimethylformamide Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Disclaimer

This document provides a comprehensive overview of the safety and handling precautions for N,N-dimethylformamide hydrochloride. It is intended for use by trained professionals in a laboratory or industrial setting. The information herein is compiled from various sources and should be used in conjunction with an official Safety Data Sheet (SDS) provided by the manufacturer.

Introduction

N,N-dimethylformamide hydrochloride (DMF-HCl) is the salt formed from the reaction of the versatile organic solvent N,N-dimethylformamide (DMF) with hydrogen chloride.^[1] While most safety and toxicological data are available for the parent compound, DMF, it is crucial to understand that the hydrochloride salt will exhibit similar hazards, with additional considerations due to its acidic nature and potential to release hydrogen chloride gas.^{[1][2]} This guide synthesizes available information to provide a thorough understanding of the risks associated with DMF-HCl and the necessary precautions for its safe handling.

DMF is a polar aprotic solvent widely used in chemical reactions due to its high boiling point and ability to dissolve a broad range of substances.^[3] The formation of the hydrochloride salt occurs through the acid-base reaction where the carbonyl oxygen of DMF acts as a proton acceptor.^[1] This salt may be used in specific synthetic applications requiring a protonated form of the molecule.^[1]

Hazard Identification

The primary hazards of N,N-dimethylformamide hydrochloride are inherited from N,N-dimethylformamide, which is a flammable liquid and is associated with significant health risks upon exposure.^[4]

GHS Hazard Statements for N,N-Dimethylformamide:

- H226: Flammable liquid and vapour.^{[5][6]}
- H312: Harmful in contact with skin.^{[5][6]}
- H319: Causes serious eye irritation.^{[5][6]}
- H331: Toxic if inhaled.^[5]
- H360D: May damage the unborn child.^{[5][6]}

Potential Health Effects:

- Inhalation: Toxic if inhaled.^[5] Can cause irritation of the respiratory tract, sore throat, abdominal pain, and other systemic effects.^[7] Vapors are heavier than air and can accumulate.^{[5][8]}
- Skin Contact: Harmful in contact with skin.^[5] The substance can be absorbed through the skin, potentially leading to systemic toxicity.^[7] It may cause skin irritation.^[9]
- Eye Contact: Causes serious eye irritation, leading to redness and pain.^{[5][7]}
- Ingestion: May cause abdominal pain, jaundice, and other systemic effects.^[7]

- Chronic Exposure: Long-term or repeated exposure may have adverse effects on the liver and kidneys.[7][9] It is also considered a reproductive toxin and a possible carcinogen.[10][11]

Physical and Chemical Properties

While specific data for N,N-dimethylformamide hydrochloride is limited, the properties of N,N-dimethylformamide are well-documented and provide a basis for safe handling.

Property	Value for N,N-Dimethylformamide
Molecular Formula	C ₃ H ₇ NO[5]
Molecular Weight	73.1 g/mol [5]
Appearance	Colorless to pale-yellow liquid[12][13]
Odor	Faint, fishy or ammonia-like odor[9][12]
Boiling Point	153°C[7][14]
Melting Point	-61°C[7]
Flash Point	58°C (closed cup)[7]
Autoignition Temperature	440°C[7]
Solubility in Water	Miscible[3][7]
Vapor Density	2.5 (Air = 1)[7]
Vapor Pressure	0.49 kPa at 25°C[7]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to minimize exposure to N,N-dimethylformamide hydrochloride.

Exposure Limits for N,N-Dimethylformamide

Organization	Limit
OSHA (PEL)	10 ppm (8-hour TWA) [9]
NIOSH (REL)	10 ppm (10-hour TWA) [9]
ACGIH (TLV)	10 ppm (8-hour TWA) [9]

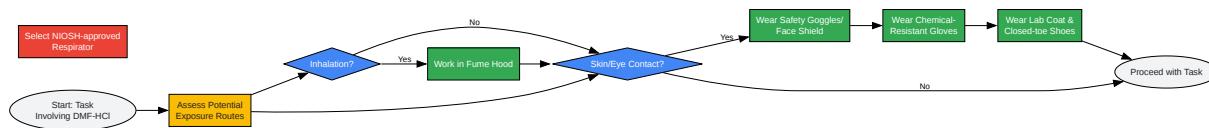
Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[\[10\]](#) [\[15\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[16\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[17\]](#)
- Ensure safety showers and eyewash stations are readily accessible.[\[16\]](#)

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[10\]](#)[\[17\]](#)
- Skin Protection:
 - Wear chemical-resistant gloves. It is important to note that latex and nitrile gloves may not provide adequate protection.[\[18\]](#) Consult the glove manufacturer's specifications for compatibility.
 - Wear a chemical-resistant lab coat or flame-retardant antistatic protective clothing.[\[10\]](#)
 - Full-length pants and closed-toe shoes are mandatory.[\[10\]](#)
- Respiratory Protection: If exposure limits are exceeded or if vapors are generated, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.[\[13\]](#)[\[16\]](#) For high concentrations, a self-contained breathing apparatus (SCBA) may be necessary.[\[9\]](#)[\[12\]](#)

PPE Selection Workflow



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Caption: Workflow for selecting appropriate Personal Protective Equipment (PPE).

Handling and Storage

Proper handling and storage procedures are critical to prevent accidents and exposure.

- Handling:

- Avoid contact with skin, eyes, and clothing.[10]
- Do not breathe vapors or mist.[10]
- Keep away from heat, sparks, open flames, and other ignition sources.[17]
- Use non-sparking tools.[8]
- Take precautionary measures against static discharge.[17]
- Wash hands thoroughly after handling.[5]
- Do not eat, drink, or smoke in work areas.[5]

- Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[16][17]
- Keep away from heat and sources of ignition.
- Store locked up.[17]
- Protect from sunlight and moisture.[12][17]

- Incompatible materials include strong oxidizing agents, halogens, and strong acids and bases.[2][16]

Accidental Release Measures

In the event of a spill or release, follow these procedures:

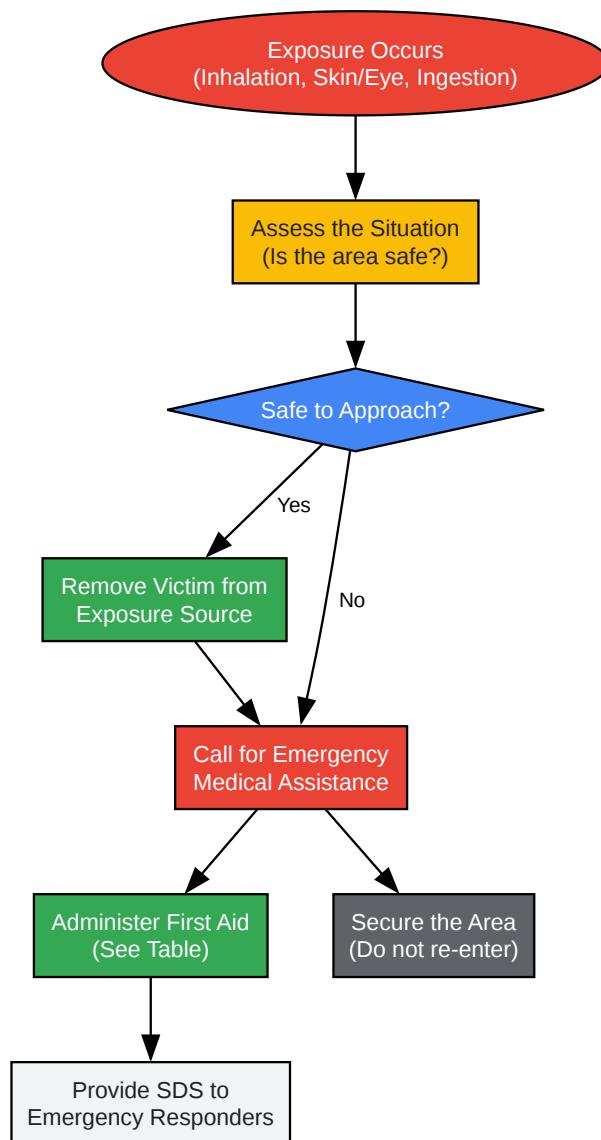
- Personal Precautions:
 - Evacuate personnel to a safe area.[19]
 - Remove all sources of ignition.[19]
 - Ensure adequate ventilation.
 - Wear appropriate personal protective equipment.[19]
- Environmental Precautions:
 - Prevent entry into waterways, sewers, basements, or confined areas.[8]
- Methods for Cleaning Up:
 - For small spills, absorb with an inert material such as sand or earth.[8]
 - Use non-sparking tools to collect the absorbed material into a suitable container for disposal.[8]
 - For large spills, dike the area to contain the spill. A vapor-suppressing foam may be used. [8]

First Aid Measures

Immediate medical attention is required in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [5][17]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[9][17]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[5][9]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[5] [7]

Emergency Response Flow



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Caption: Logical flow for responding to an emergency exposure incident.

Firefighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[\[8\]](#)[\[9\]](#)
- Specific Hazards:
 - Flammable liquid and vapor.[\[5\]](#)

- Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.[16]
- Containers may explode when heated.[16]
- Hazardous combustion products include carbon oxides and nitrogen oxides.[16]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[16]

Stability and Reactivity

- Reactivity: Vapors may form explosive mixtures with air upon intense warming.
- Chemical Stability: Stable under normal conditions.[17] However, it is unstable in the presence of strong acids or bases, especially at elevated temperatures, where it can hydrolyze to formic acid and dimethylamine.[2][3]
- Incompatible Materials: Reacts violently with strong oxidizing agents, halogens, and some halogenated hydrocarbons.[9][16]
- Hazardous Decomposition Products: Upon heating to decomposition, it can emit toxic fumes of nitrogen oxides.[12]

Disposal Considerations

- Dispose of waste in accordance with all applicable federal, state, and local environmental regulations.[6]
- Waste should be handled as hazardous material and disposed of at an approved waste disposal plant.
- Contaminated packaging should be treated as hazardous waste.[6]

This guide provides a framework for the safe handling of N,N-dimethylformamide hydrochloride. Always prioritize safety by consulting the specific SDS for the product you are using and adhering to your institution's safety protocols.

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